

An In-depth Technical Guide to Gondoic Acid: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Eicos-11-enoic acid*

CAS No.: 2462-94-4

Cat. No.: B1238671

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Executive Summary: This technical guide provides a comprehensive overview of gondoic acid (cis-11-eicosenoic acid), a monounsaturated omega-9 fatty acid. It details the molecule's chemical structure, physicochemical properties, biological roles, and significant pharmacological activities. This document is intended for researchers, scientists, and professionals in drug development, offering insights into its anti-inflammatory mechanisms, its applications as a biomarker, and established protocols for its analysis and use in experimental settings.

Introduction to Gondoic Acid

Gondoic acid, systematically known as (11Z)-icos-11-enoic acid, is a long-chain monounsaturated fatty acid (MUFA) with the lipid shorthand C20:1 n-9.[1][2][3] As an omega-9 fatty acid, its single cis-double bond is located at the ninth carbon atom from the methyl end of the acyl chain.[3][4] This structural feature is crucial to its physical properties and biological functions.

1.1. Natural Occurrence and Sources Gondoic acid is found in various natural sources, most notably in plant oils and nuts.[3][5] It is a characteristic component of jojoba oil.[3] Other

significant dietary sources include rapeseed (canola) oil and some types of fish and nuts.[4] Its presence in the human diet and its role as a human metabolite underscore its relevance in nutrition and metabolic studies.[1]

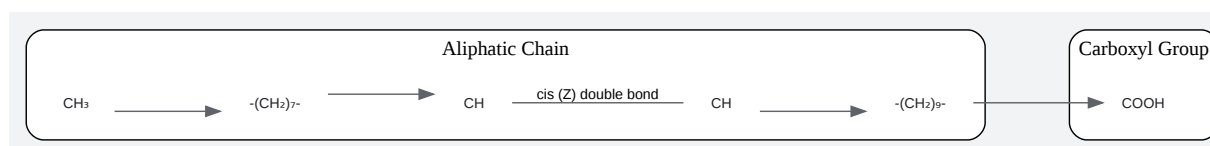
1.2. Industrial and Research Significance Industrially, gondoic acid is utilized as a moisturizing ingredient in cosmetic formulations and serves as a precursor for the synthesis of other chemicals.[5] In the research domain, it is investigated for its role in maintaining the fluidity of cell membranes, its contribution to energy metabolism, and its potential as a therapeutic agent due to its anti-inflammatory properties.[4][5]

Chemical Structure and Physicochemical Properties

A thorough understanding of gondoic acid's structure and properties is fundamental to its application in research and development.

2.1. Molecular Structure Gondoic acid is an aliphatic carboxylic acid with a 20-carbon backbone. Its defining feature is the single cis-double bond between carbons 11 and 12, which introduces a kink in the hydrocarbon chain. This conformation prevents the fatty acid chains from packing closely together, influencing the fluidity of membranes into which it is incorporated.

- IUPAC Name: (11Z)-Icos-11-enoic acid[3]
- Synonyms: cis-11-Eicosenoic acid, Gondoic acid[1]
- CAS Number: 5561-99-9[1]
- Chemical Formula: $C_{20}H_{38}O_2$ [3]
- SMILES: CCCCCCCC/C=C\CCCCCCCCC(=O)O[1]



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Caption: Chemical structure of Gondoic Acid (C20:1 n-9).

2.2. Physicochemical Properties The physical and chemical properties of gondoic acid dictate its behavior in biological systems and its handling in laboratory settings. Its long hydrocarbon tail renders it nonpolar, while the carboxylic acid group provides a site for esterification and acid-base reactions.

Property	Value	Source
Molar Mass	310.51 g/mol	[3]
Melting Point	23 to 24 °C (73 to 75 °F)	[3]
Density	0.883 g/mL	[3]
Flash Point	110 °C (230 °F)	[3]
Water Solubility	5.0e-05 g/L (Predicted)	[2]
Solubility in Organic Solvents	Soluble in DMSO (100 mg/mL)	[5]

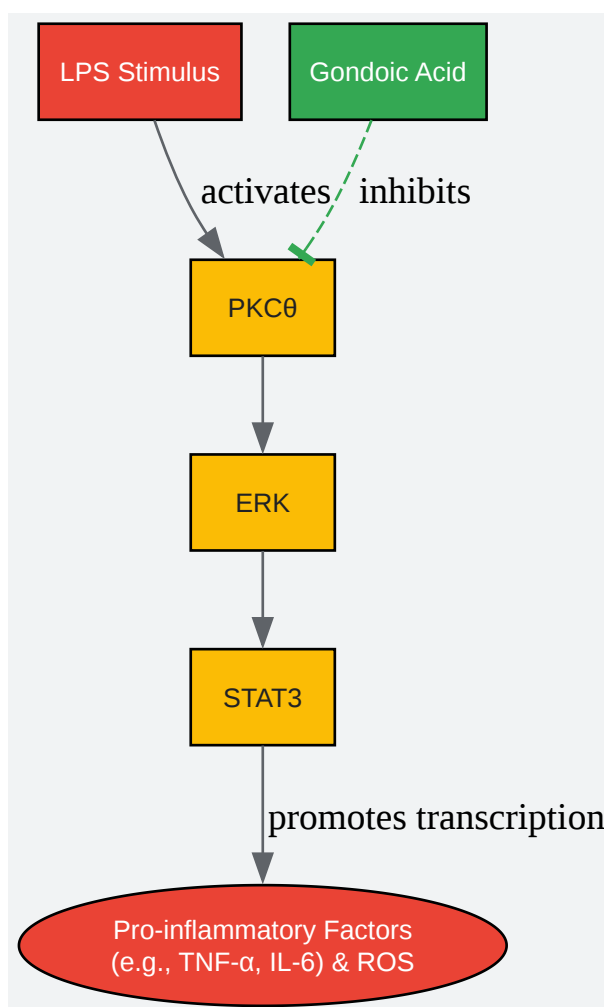
Biological Role and Pharmacological Activity

Gondoic acid is not merely a structural component but an active participant in cellular metabolism and signaling, with notable anti-inflammatory effects.

3.1. Metabolic Significance As a constituent of phospholipids, gondoic acid plays a crucial role in maintaining the structural integrity and fluidity of cellular membranes.[4] Its metabolism is integral to energy production pathways.[4] Fluctuations in gondoic acid levels, whether elevated or deficient, can serve as an indicator of dietary imbalances or metabolic disturbances.[4] For instance, some research has associated altered concentrations of gondoic acid in red blood cell membranes with certain neurodevelopmental conditions, suggesting its potential as a metabolic biomarker.[4]

3.2. Anti-inflammatory Mechanism Recent studies have elucidated a significant anti-inflammatory role for gondoic acid. In experimental models using lipopolysaccharide (LPS)-treated Kupffer cells (liver macrophages), gondoic acid demonstrated potent anti-inflammatory

activity.[5] The mechanism involves the suppression of pro-inflammatory factor expression and a reduction in reactive oxygen species (ROS) levels.[5] This effect is achieved by blocking the Protein Kinase C theta (PKC θ)/Extracellular signal-regulated kinase (ERK)/Signal transducer and activator of transcription 3 (STAT3) signaling pathway.[5]



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Caption: Gondoic acid's inhibition of the PKC θ /ERK/STAT3 pathway.

Methodologies for Analysis and Application

Accurate quantification and proper handling of gondoic acid are critical for reliable experimental outcomes. The following protocols provide validated methodologies for its analysis and preparation for in vitro and in vivo studies.

4.1. Protocol: Extraction and Analysis from Natural Oils The analysis of gondoic acid from a complex lipid matrix, such as plant oil, requires extraction, derivatization, and chromatographic separation. Gas chromatography-mass spectrometry (GC-MS) is the gold standard for this purpose.[1][6]

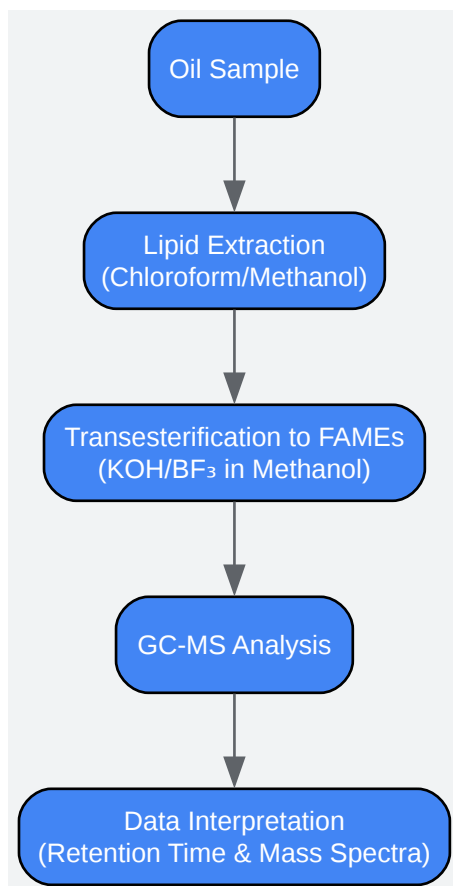
Causality Behind Experimental Choices:

- **Lipid Extraction:** A solvent system like chloroform/methanol is used to efficiently partition lipids from other cellular components.
- **Transesterification:** Fatty acids are converted to their corresponding Fatty Acid Methyl Esters (FAMES). This derivatization is essential because FAMES are more volatile and less polar than free fatty acids, making them ideal for GC analysis and preventing peak tailing.
- **GC-MS Analysis:** The GC separates the FAMES based on their boiling points and polarity, while the MS provides definitive identification based on their mass fragmentation patterns.

Step-by-Step Methodology:

- **Sample Preparation:** Weigh approximately 50 mg of the oil sample into a screw-cap glass tube.
- **Lipid Extraction:** Add 2 mL of a 2:1 (v/v) chloroform:methanol solution. Vortex vigorously for 2 minutes. Add 0.5 mL of 0.9% NaCl solution, vortex again, and centrifuge to separate the phases. Carefully collect the lower organic phase containing the lipids.
- **Solvent Evaporation:** Evaporate the solvent under a stream of nitrogen gas.
- **Transesterification:** Add 1 mL of 0.5 M KOH in methanol to the dried lipid extract. Heat at 60°C for 15 minutes.
- **Methylation:** Add 1 mL of 14% boron trifluoride (BF₃) in methanol. Heat again at 60°C for 15 minutes.
- **FAME Extraction:** After cooling, add 1 mL of hexane and 1 mL of saturated NaCl solution. Vortex and centrifuge. The upper hexane layer containing the FAMES is collected for analysis.

- GC-MS Analysis: Inject 1 μL of the hexane extract into the GC-MS system. Use a suitable capillary column (e.g., DB-23) and a temperature gradient to separate the FAMES. Identify the gondoic acid methyl ester peak by comparing its retention time and mass spectrum to a certified reference standard.[1]



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Caption: Workflow for Gondoic Acid analysis from oil samples.

4.2. Protocol: Preparation for In Vitro and In Vivo Studies For cell culture or animal studies, gondoic acid must be dissolved in a biocompatible solvent system. The following protocols are adapted from established methods.[5]

In Vitro Stock Solution (100 mM in DMSO):

- Prepare a stock solution by dissolving gondoic acid in pure DMSO to a final concentration of 100 mg/mL (322.05 mM).[5]

- For cell culture experiments, further dilute this stock solution in the appropriate cell culture medium to the desired final working concentration.
 - Note: The final DMSO concentration in the medium should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.

In Vivo Formulation (Suspended Solution for Injection): This protocol yields a suspended solution suitable for oral or intraperitoneal administration.[\[5\]](#)

- Prepare a 25 mg/mL stock solution in DMSO.
- To prepare 1 mL of the final working solution, sequentially add and mix the following components:
 - 400 μ L of PEG300
 - 100 μ L of the 25 mg/mL DMSO stock solution
 - 50 μ L of Tween-80
 - 450 μ L of saline (0.9% NaCl)
- The final concentration will be 2.5 mg/mL.[\[5\]](#) If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[5\]](#) It is recommended to prepare this working solution fresh on the day of use.[\[5\]](#)

Applications in Research and Drug Development

The unique properties of gondoic acid position it as a molecule of interest in several scientific and commercial fields.

- Metabolic Biomarker: Monitoring gondoic acid levels can provide insights into dietary fat intake and endogenous fatty acid metabolism, offering a potential tool for nutritional assessment and diagnosing metabolic disorders.[\[4\]](#)
- Therapeutic Potential: Its demonstrated anti-inflammatory activity through the PKC θ /ERK/STAT3 pathway suggests its potential as a lead compound for developing treatments for inflammatory conditions, particularly those involving macrophage activation.[\[5\]](#)

- Cosmeceuticals: Its properties as a long-chain fatty acid make it an effective emollient and moisturizing agent in skincare and cosmetic products.[5]

Conclusion

Gondoic acid is a multifaceted omega-9 fatty acid with a well-defined chemical structure and diverse biological roles. From its fundamental function in cell membranes to its specific anti-inflammatory signaling activity, it presents numerous opportunities for investigation. The standardized protocols provided herein for its analysis and experimental use will aid researchers in further exploring its potential in drug development, nutritional science, and industrial applications. Continued research into the metabolic pathways and pharmacological effects of gondoic acid is warranted to fully harness its benefits.

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